

Technical Guide: Spectroscopic Data of 4-Fluorophenyl Vinyl Sulfone

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Compound of Interest

Compound Name: 1-(Ethenesulfonyl)-4-fluorobenzene

CAS No.: 28122-14-7

Cat. No.: B1290521

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Executive Summary & Compound Profile

4-Fluorophenyl vinyl sulfone is a potent Michael acceptor widely utilized in medicinal chemistry as a covalent cysteine-targeting warhead. Its electrophilic vinyl group, activated by the strong electron-withdrawing sulfone moiety, allows for selective conjugation with thiols in proteins (e.g., cysteine proteases).

- IUPAC Name: 1-Fluoro-4-(vinylsulfonyl)benzene
- CAS Number: 109032-82-6 (Generic vinyl sulfones: 5535-48-8 for Phenyl parent)
- Molecular Formula: C

H

FO

S

- Molecular Weight: 186.20 g/mol
- Physical State: White to off-white crystalline solid.

Synthesis & Preparation Context

To ensure spectroscopic data integrity, the compound is typically prepared via one of two high-purity pathways. Understanding the synthesis aids in identifying potential impurities (e.g., starting sulfide or elimination byproducts).

- Oxidation Route: Oxidation of 4-fluorophenyl vinyl sulfide using m-CPBA or Oxone.
 - Impurity Watch: Residual sulfide (check for shifts ~7.3 ppm) or sulfoxide.
- Elimination Route: Dehydrohalogenation of 2-chloroethyl 4-fluorophenyl sulfone.
 - Impurity Watch: 2-chloroethyl precursor (triplets at ~3.5 ppm).

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR signature is defined by the distinct AMX (or ABC) pattern of the vinyl group and the AA'BB' coupling pattern of the para-substituted aromatic ring.

1.

¹H NMR Data (400 MHz, CDCl₃)

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The vinyl region is characteristic of a terminal sulfone, showing three non-equivalent protons. The aromatic region shows strong

F-

H coupling.

Proton Environment	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment
Aromatic (Ortho to SO)	7.90 – 7.95	Multiplet (AA'BB')	,	Ar-H
Aromatic (Ortho to F)	7.20 – 7.28	Multiplet (AA'BB')	,	Ar-H
Vinyl (Internal)	6.65	dd	,	–SO -CH=
Vinyl (Terminal, trans)	6.28	d		=CH H (trans to SO)
Vinyl (Terminal, cis)	6.02	d		=CH H (cis to SO)

- Analysis: The vinyl protons appear as a "splitting tree" pattern. The internal proton (6.65 ppm) is deshielded by the sulfone. The terminal protons differ by ~0.25 ppm due to the anisotropic cone of the sulfone group.
- Fluorine Effect: The fluorine atom induces a specific AA'BB' symmetry in the aromatic region, distinguishing it from the simple multiplet of the non-fluorinated parent.

2.

C NMR Data (100 MHz, CDCl₃)

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Carbon signals are split into doublets due to

F coupling (

).

Carbon Environment	Shift (, ppm)	Coupling (Hz)	Assignment
C-F (Ipso)	165.8		Ar-C
			-F
Vinyl (Internal)	137.5	-	-SO
			-CH=
C-SO (Ipso)	135.2		Ar-C
			-SO
Ar-C (Ortho to SO)	130.8		Ar-C
Vinyl (Terminal)	127.9	-	=CH
Ar-C (Ortho to F)	116.8		Ar-C

3.

F NMR Data (376 MHz, CDCl₃)

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- Shift:

-104.5 ppm (Singlet/Multiplet).

- Note: Typical range for fluoro-phenyl sulfones is -103 to -106 ppm.

B. Infrared (IR) Spectroscopy

The IR spectrum confirms the oxidation state of the sulfur and the presence of the alkene.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Mode
Vinyl C=C	1620 – 1635	Medium	Stretching (Conjugated)
Sulfone (Asymmetric)	1300 – 1320	Strong	O=S=O Stretch
Sulfone (Symmetric)	1140 – 1155	Strong	O=S=O Stretch
Ar-F	1220 – 1240	Strong	C-F Stretch
Aromatic C=C	1585, 1490	Medium	Ring Breathing

C. Mass Spectrometry (MS)

- Ionization Mode: EI (70 eV) or ESI (+).
- Molecular Ion (M^+): m/z 186
- Base Peak: m/z 123 (Fluorophenyl sulfonyl cation) or m/z 95 (Fluorophenyl cation).

Fragmentation Pathway:

- (186): Parent ion.
- $[M - C_6H_5]^+$

(159): Loss of vinyl radical (rare in sulfones, usually rearrangement occurs).

- [M - SO

]

(122): Extrusion of SO

(common in sulfones).

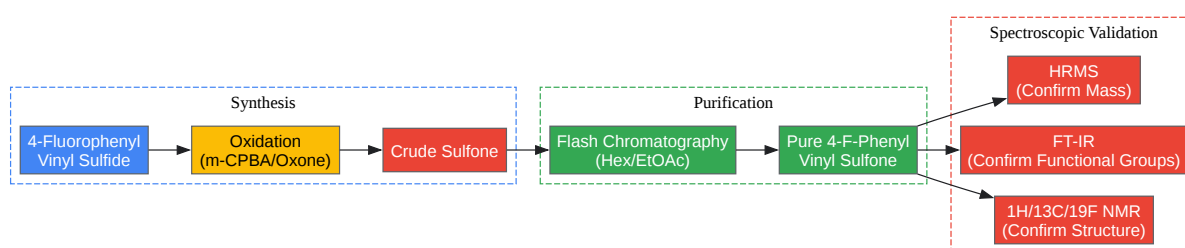
- [F-Ph]

(95): Fluorophenyl cation (diagnostic).

Visualizations

Experimental Workflow: Synthesis & Analysis

The following diagram outlines the logical flow for generating and validating the spectroscopic data.

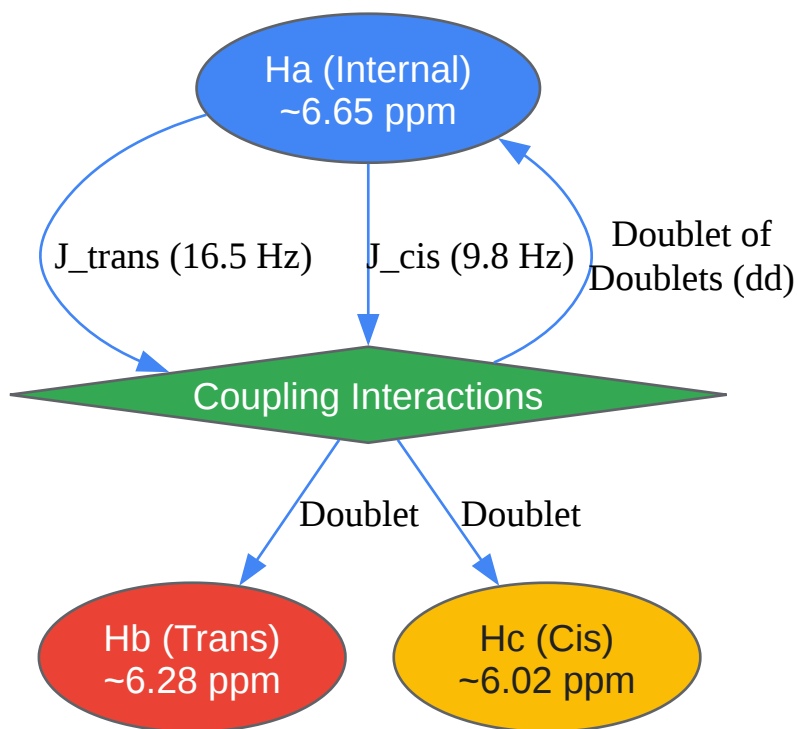


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Caption: Workflow for the synthesis, purification, and multi-modal spectroscopic validation of 4-fluorophenyl vinyl sulfone.

NMR Splitting Logic (Vinyl Region)

This diagram illustrates the coupling interactions creating the characteristic vinyl pattern.



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Caption: Coupling tree for the vinyl protons (Ha, Hb, Hc) showing the origin of the dd, d, d splitting pattern.

References

- General Vinyl Sulfone Synthesis: Meadows, D. C., & Gervay-Hague, J. (2006). Vinyl sulfones: Synthetic preparations and medicinal chemistry applications. *Medicinal Research Reviews*, 26(6), 793–814.
- NMR of Fluoro-Organics: Dolbier, W. R. (2009). *Guide to Fluorine NMR for Organic Chemists*. Wiley-Interscience. (Standard reference for J_{CF} coupling constants).
- Phenyl Vinyl Sulfone Data (Base Model): ChemicalBook. (n.d.). Phenyl vinyl sulfone NMR Spectrum. Retrieved from
- Fragmentation of Sulfones: Klagkou, K., et al. (2003).

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